

Technical Guide: *tert*-Butyl 2-formylbenzoate

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Compound of Interest

Compound Name: *tert*-Butyl 2-formylbenzoate

CAS No.: 907948-73-6

Cat. No.: B2834924

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Nomenclature, Synthesis, and Pharmacophore Utility

Executive Summary

***tert*-Butyl 2-formylbenzoate** (CAS: 907948-73-6) is a specialized ester derivative of 2-formylbenzoic acid (phthalaldehydic acid). Unlike its parent acid, which exists in a dynamic equilibrium with its cyclic lactol form (3-hydroxyphthalide), the *tert*-butyl ester locks the molecule in the open-chain aldehyde structure. This unique structural feature makes it a critical building block in the synthesis of phthalazinone cores, a pharmacophore central to poly(ADP-ribose) polymerase (PARP) inhibitors used in oncology.

Part 1: Chemical Identity & IUPAC Nomenclature[1]

The systematic naming of this compound requires a rigorous analysis of functional group priority rules defined in the IUPAC Blue Book.

1.1 Derivation of the IUPAC Name

- **Principal Functional Group:** The molecule contains an ester group (

) and an aldehyde group (

). According to IUPAC priority rules, esters rank higher than aldehydes. Therefore, the parent structure is a benzoate.

- Parent Chain: The benzene ring attached to the carbonyl of the ester is the parent scaffold.
- Substituents:
 - Ester Alkyl Group: The alkyl group attached to the oxygen is the tert-butyl group. While the systematic name is 2-methylpropan-2-yl, IUPAC retains tert-butyl as a preferred prefix.^[1]
 - Aldehyde Group: Since the aldehyde carbon is not part of the principal carbonyl group, it is treated as a substituent. When attached directly to a ring, the group is named formyl.
- Numbering: The carbon atom of the benzene ring attached to the ester carbonyl is assigned position 1. The formyl group is at the adjacent ortho position, 2.

Final IUPAC Name: **tert-Butyl 2-formylbenzoate**

Attribute	Detail
IUPAC Name	tert-Butyl 2-formylbenzoate
Systematic Name	2-Methylpropan-2-yl 2-formylbenzoate
CAS Number	907948-73-6
Molecular Formula	
Molecular Weight	206.24 g/mol

1.2 Structural Dynamics: The "Open" vs. "Closed" Form

A critical rationale for using the tert-butyl ester is to prevent the ring-chain tautomerism observed in the parent acid. 2-Formylbenzoic acid predominantly exists as the cyclic lactol (3-hydroxyphthalide). Esterification of the carboxyl group traps the molecule in the open aldehyde form, exposing the electrophilic carbonyl for condensation reactions.

Part 2: Structural Analysis & Spectroscopic Signatures[2]

Identification of **tert-butyl 2-formylbenzoate** relies on distinguishing the aldehyde proton from the potential cyclic acetal impurities.

2.1 Diagnostic NMR Signals (

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The following shifts are characteristic of the pure open-chain ester.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Interpretation
Aldehyde ()	10.5 – 10.6	Singlet (1H)	Confirms open-chain form.[2] Absence indicates oxidation or cyclization.
Aromatic (Ortho to Ester)	7.9 – 8.0	Doublet/Multiplet	Deshielded by the ester carbonyl.
Aromatic (Ortho to Formyl)	7.6 – 7.7	Multiplet	Deshielded by the aldehyde.
tert-Butyl ()	1.60 – 1.65	Singlet (9H)	Diagnostic strong singlet; differentiates from methyl/ethyl esters.

Part 3: Synthesis Protocol

Direct esterification of 2-formylbenzoic acid is often inefficient due to the stability of the cyclic lactol form. The most robust synthetic route involves the radical bromination of tert-butyl o-

toluate followed by hydrolysis. This method ensures the formation of the aldehyde after the ester is already in place.

3.1 Reaction Pathway Diagram

The following diagram illustrates the conversion of tert-butyl o-toluate to the target aldehyde via a gem-dibromide intermediate.



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Figure 1: Radical oxidation pathway avoiding lactol formation.

3.2 Detailed Methodology

Reagents: tert-Butyl 2-methylbenzoate (1.0 equiv), N-Bromosuccinimide (NBS, 2.2 equiv), AIBN (0.1 equiv), Carbon Tetrachloride (

) or Benzene.[3]

- Activation: Dissolve tert-butyl 2-methylbenzoate in anhydrous (0.2 M). Add NBS and AIBN.[4]
- Radical Propagation: Heat the mixture to reflux (approx. 80°C) for 4–6 hours. Monitor by TLC for the disappearance of the starting toluate. The reaction produces the gem-dibromide species.
- Hydrolysis (The Critical Step):
 - Cool the reaction mixture to room temperature.
 - Add water (or aqueous / Acetone for milder conditions) and reflux for an additional 1–2 hours. This converts the gem-dibromide directly to the aldehyde.

- Purification: Extract with dichloromethane (DCM). Wash with sodium bicarbonate to remove succinimide byproducts. Purify via silica gel flash chromatography (Hexanes/EtOAc gradient).

Why this works: The bulky tert-butyl group remains stable under radical bromination conditions, while the methyl group is selectively oxidized.

Part 4: Applications in Drug Discovery

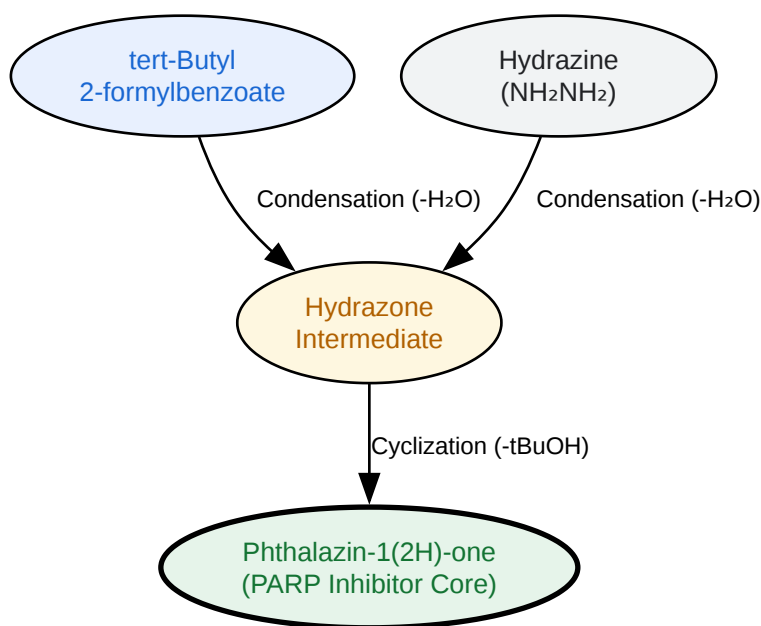
The primary utility of **tert-butyl 2-formylbenzoate** lies in its ability to serve as a masked scaffold for nitrogen heterocycles, particularly phthalazinones.

4.1 Synthesis of PARP Inhibitor Cores

Phthalazin-1(2H)-one is the core pharmacophore for PARP inhibitors (e.g., Olaparib, Niraparib). The tert-butyl ester allows for a controlled condensation with hydrazine.

Mechanism:

- Condensation: Hydrazine attacks the highly reactive aldehyde to form a hydrazone intermediate.
- Cyclization: The nitrogen of the hydrazone attacks the ester carbonyl.
- Elimination: tert-Butanol is eliminated, driving the formation of the thermodynamically stable six-membered lactam ring.



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Figure 2: Convergent synthesis of the phthalazinone pharmacophore.

4.2 Orthogonal Protection Strategy

In complex molecule synthesis, the tert-butyl ester offers acid lability. If the target molecule requires modification of the aldehyde without cyclizing (e.g., Wittig reaction), the tert-butyl group protects the carboxylate. Conversely, it can be removed with trifluoroacetic acid (TFA) to regenerate the free acid without affecting base-sensitive groups, offering orthogonality to methyl/ethyl esters which require saponification.

References

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